

Molecular structure and formula of Perfluorododecyl iodide.

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Compound of Interest

Compound Name: Perfluorododecyl iodide

Cat. No.: B1346554

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A Comprehensive Technical Guide to Perfluorododecyl Iodide

This technical guide provides an in-depth overview of the molecular structure, properties, and synthesis of **perfluorododecyl iodide**, with a focus on its relevance to researchers, scientists, and professionals in drug development. For clarity, this document will address both **perfluorododecyl iodide** (C12) and the closely related, and sometimes identically named, perfluorodecyl iodide (C10).

Molecular Structure and Chemical Formula

Perfluoroalkyl iodides are a class of organofluorine compounds characterized by a perfluorinated carbon chain capped with an iodine atom. The term "**perfluorododecyl iodide**" most accurately refers to the compound with a 12-carbon chain. However, the 10-carbon analogue is also frequently discussed in literature and commercial contexts.

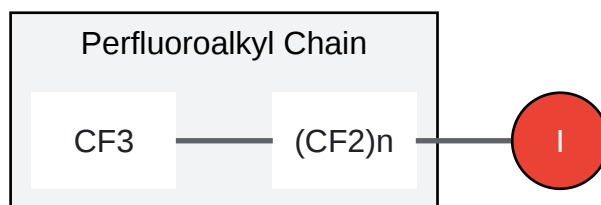
Perfluorododecyl iodide (C12), with the chemical formula $C_{12}F_{25}I$, consists of a twelve-carbon chain where all hydrogen atoms have been replaced by fluorine atoms, with an iodine atom at one terminus. Its systematic IUPAC name is 1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,12,12-pentacosafuoro-12-iodododecane.

Perfluorodecyl iodide (C10), with the chemical formula $C_{10}F_{21}I$, has a ten-carbon perfluorinated chain and is systematically named 1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10-

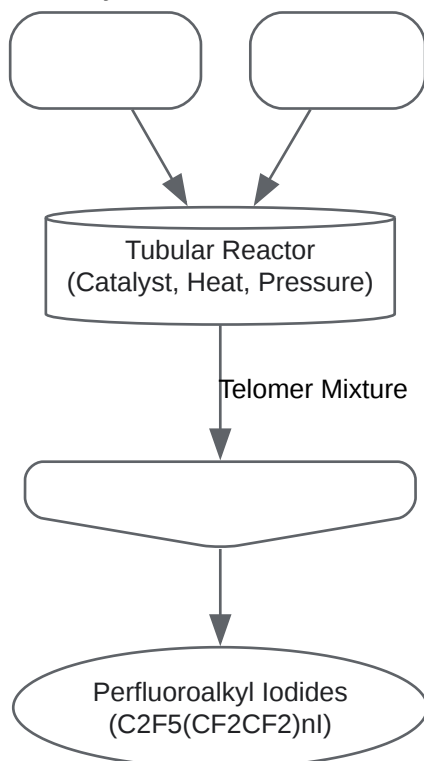
henicosafuoro-10-iododecane.[1]

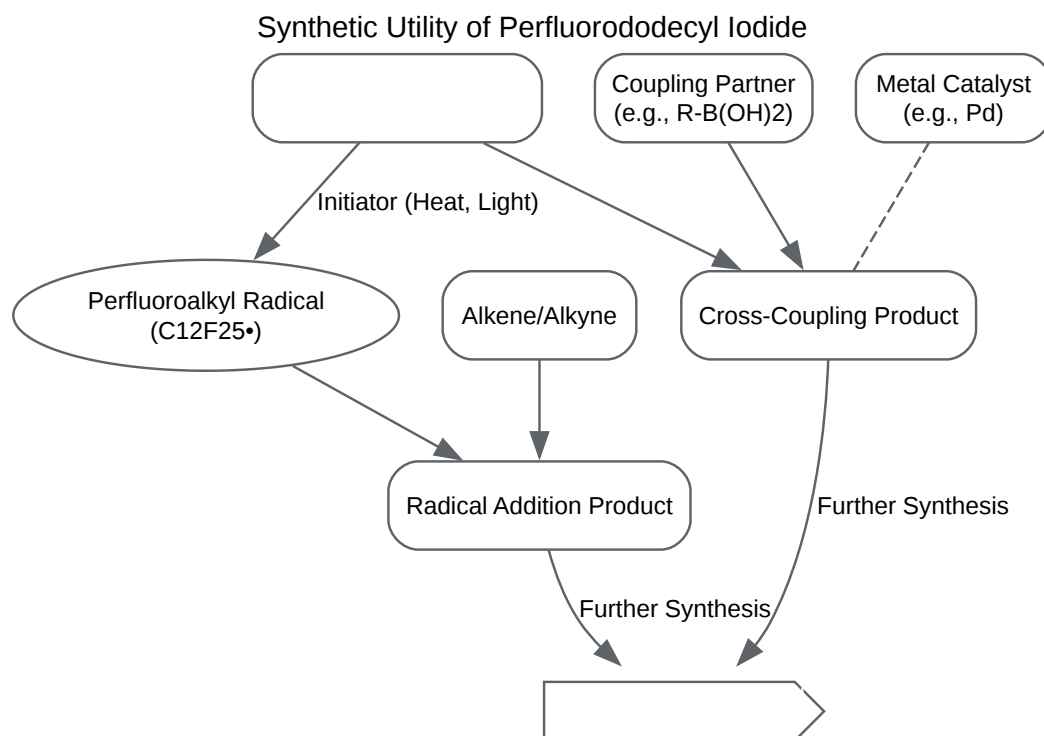
The general structure of a linear perfluoroalkyl iodide is $\text{CF}_3(\text{CF}_2)_n\text{I}$.

General Structure of Perfluoroalkyl Iodides



Telomerization Synthesis of Perfluoroalkyl Iodides





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References

- 1. innospk.com [innospk.com]
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